

Application Notes and Protocols: 2-Methylvaleryl Chloride as a Versatile Acylating Agent

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Compound of Interest

Compound Name: 2-Methylvaleryl chloride

CAS No.: 5238-27-7

Cat. No.: B1584303

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Introduction: The Strategic Advantage of 2-Methylvaleryl Chloride in Acylation Chemistry

2-Methylvaleryl chloride, also known as 2-methylpentanoyl chloride, is a reactive acyl chloride that serves as a valuable reagent for introducing the 2-methylpentanoyl moiety into a wide range of organic molecules.^[1] Its chemical structure, featuring a chiral center at the α -carbon, and its reactivity make it a significant building block in the synthesis of complex organic molecules, including pharmaceuticals and agrochemicals.^[1] This document provides a comprehensive guide to the application of **2-methylvaleryl chloride** as an acylating agent, with a focus on the synthesis of N-substituted amides, a critical functional group in numerous bioactive compounds.

The primary utility of **2-methylvaleryl chloride** lies in its ability to readily undergo nucleophilic acyl substitution reactions with a variety of nucleophiles, such as amines, alcohols, and arenes.

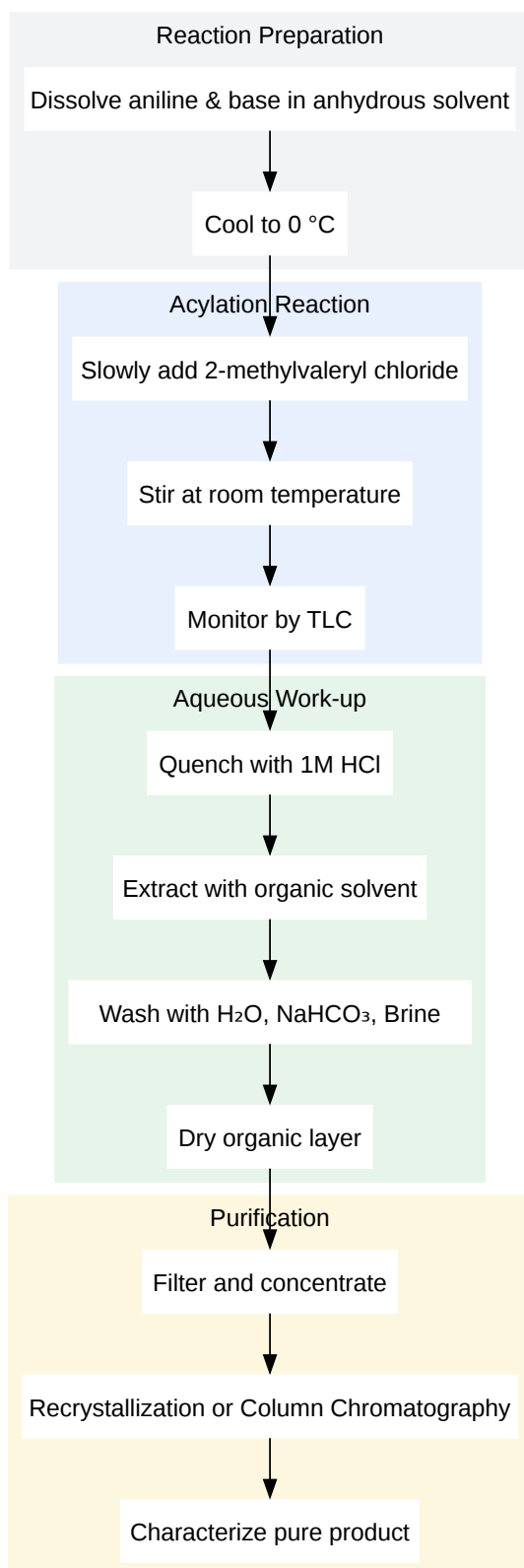
The presence of the carbonyl group bonded to a chlorine atom renders the carbonyl carbon highly electrophilic and susceptible to attack.[1] This reactivity, coupled with the steric and electronic effects of the 2-methyl group, can influence the selectivity and kinetics of acylation reactions.

Key Physicochemical Properties of **2-Methylvaleryl Chloride**:

Property	Value	Source
CAS Number	5238-27-7	[1]
Molecular Formula	C ₆ H ₁₁ ClO	[1]
Molecular Weight	134.61 g/mol	
Appearance	Colorless to pale yellow liquid	[1]
Odor	Pungent	[1]
Boiling Point	139-144 °C	
Density	0.978 g/mL	
Refractive Index (n _{20/D})	1.425 (lit.)	

Mechanistic Insights: The Nucleophilic Acyl Substitution Pathway

The acylation of amines with **2-methylvaleryl chloride** typically proceeds via a nucleophilic addition-elimination mechanism, commonly known as the Schotten-Baumann reaction when conducted in the presence of a base. The reaction is initiated by the nucleophilic attack of the amine's lone pair of electrons on the electrophilic carbonyl carbon of the acyl chloride. This leads to the formation of a tetrahedral intermediate. Subsequently, the intermediate collapses, reforming the carbonyl double bond and expelling the chloride ion as a leaving group. A base is typically employed to neutralize the hydrogen chloride (HCl) generated during the reaction, driving the equilibrium towards product formation.



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Sources

- 1. Valeryl chloride(638-29-9) ¹³C NMR spectrum [chemicalbook.com]
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